

Spectral Properties of Solvent Red 195: A Technical Guide

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Solvent Red 195 is a synthetic dye belonging to the sulphonazo or monoazo class, recognized for its deep red, transparent coloration.[1][2] Primarily utilized in the plastics and fiber industries, its spectral characteristics are fundamental to its application and performance.[3] This technical guide provides a comprehensive overview of the known properties of **Solvent Red 195** and outlines the standardized methodologies for determining its spectral properties. While specific experimental spectral data for **Solvent Red 195** (CAS No. 164251-88-1) is not readily available in public scientific literature, this document details the requisite experimental protocols for its determination and presents a framework for the systematic characterization of similar solvent dyes.

Introduction to Solvent Red 195

Solvent Red 195, identified by CAS number 164251-88-1, is a polymer-soluble dye known for its high thermal stability, lightfastness, and weather fastness.[4] Its chemical structure, belonging to the sulphonazo series, is responsible for its characteristic bluish-red hue and its

solubility in various organic solvents.[1] The dye is commercially available under various names, including Transparent Red 2B and Thermoplast Red 454.[5] Despite its widespread industrial use, detailed spectral characterization is not extensively published. This guide serves to bridge that gap by providing the necessary theoretical and methodological framework for such an analysis.

Physicochemical Properties

A summary of the available physicochemical data for **Solvent Red 195** is presented in Table 1. This information is crucial for sample preparation and for understanding the dye's behavior in different solvent environments.

Property	Value	Reference
CAS Number	164251-88-1	[4][5]
Chemical Family	Sulphonazo / Monoazo	[1][4]
Appearance	Deep red / Bluish-red transparent powder	[4][5]
Melting Point	216 °C	[5]
Heat Resistance in PS	300 °C	[5]
Light Fastness in PS	8 (on a scale of 1-8)	[5]
Solubility	Soluble in acetone, methyl benzene; Slightly soluble in alcohol; Insoluble in water.	[5]

Spectral Properties of Solvent Red 195

The spectral properties of a dye, such as its absorption and emission maxima, are critical for predicting its color, stability, and potential applications in areas like fluorescence microscopy or as a biological stain.

UV-Visible Absorption Spectroscopy

The color of **Solvent Red 195** is due to its absorption of light in the visible region of the electromagnetic spectrum. The maximum absorption wavelength (λ_{max}) is a key parameter. While specific data for **Solvent Red 195** is not available, a related compound, Reactive Red 195, has a reported λ_{max} of 542 nm, suggesting that **Solvent Red 195** likely absorbs in a similar region.^[4]

Fluorescence Spectroscopy

Many azo dyes exhibit fluorescence, emitting light at a longer wavelength after absorbing light. The fluorescence emission maximum is another important spectral characteristic. The quantum yield, which is the ratio of emitted photons to absorbed photons, quantifies the efficiency of the fluorescence process.

Summary of Spectral Data

The following table summarizes the key spectral properties for **Solvent Red 195**. As these values are not currently available in the literature, they are listed as "To Be Determined."

Parameter	Symbol	Value	Solvent
Maximum Absorption Wavelength	λ_{max}	To Be Determined	-
Molar Absorptivity	ϵ	To Be Determined	-
Maximum Emission Wavelength	λ_{em}	To Be Determined	-
Fluorescence Quantum Yield	Φ_f	To Be Determined	-
Stokes Shift	$\Delta\lambda$	To Be Determined	-

Experimental Protocols

To determine the spectral properties of **Solvent Red 195**, the following detailed methodologies are recommended.

Determination of UV-Visible Absorption Spectrum

This protocol outlines the steps to measure the absorbance of **Solvent Red 195** across the UV-Visible range to identify its maximum absorption wavelength (λ_{max}) and molar absorptivity (ϵ).

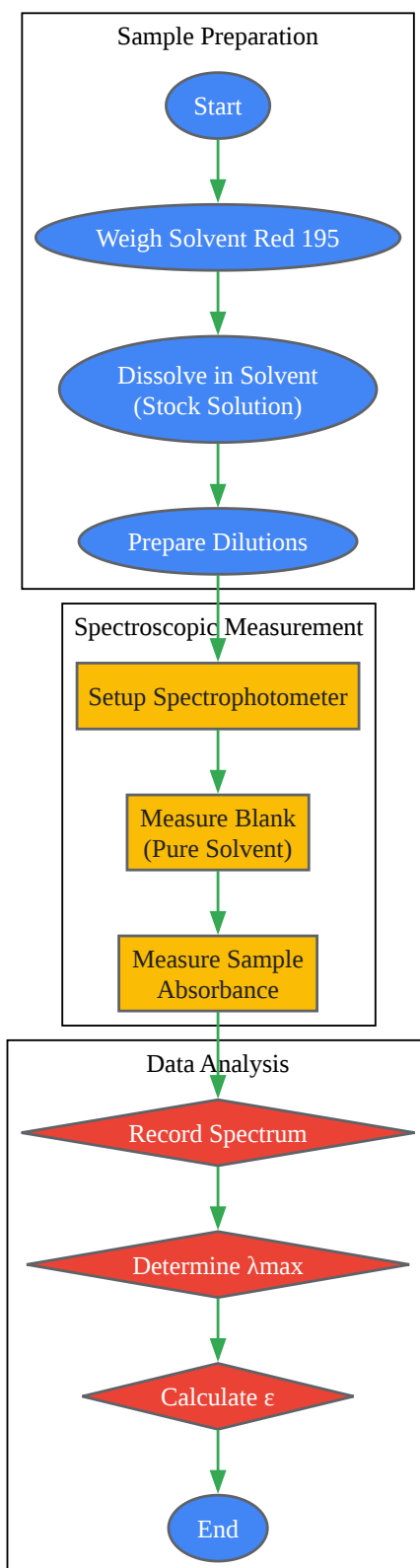
4.1.1. Materials and Equipment

- **Solvent Red 195** powder
- Spectrophotometric grade solvents (e.g., ethanol, acetone, dimethyl sulfoxide)
- Volumetric flasks and pipettes
- Dual-beam UV-Visible spectrophotometer
- Quartz cuvettes (1 cm path length)

4.1.2. Procedure

- **Preparation of Stock Solution:** Accurately weigh a small amount of **Solvent Red 195** and dissolve it in a known volume of a chosen solvent to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- **Preparation of Working Solutions:** Prepare a series of dilutions from the stock solution to find a concentration that gives a maximum absorbance between 0.5 and 1.5.
- **Spectrophotometer Setup:** Turn on the spectrophotometer and allow it to warm up. Set the wavelength range (e.g., 300-800 nm).
- **Blank Measurement:** Fill a cuvette with the pure solvent and use it to zero the spectrophotometer.
- **Sample Measurement:** Rinse the cuvette with the sample solution, then fill it and place it in the sample holder.
- **Data Acquisition:** Record the absorption spectrum. The wavelength at which the highest absorbance is observed is the λ_{max} .
- **Calculation of Molar Absorptivity (ϵ):** Using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance at λ_{max} , c is the molar concentration, and l is the path length (1 cm), calculate

the molar absorptivity.



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Caption: Workflow for UV-Vis Absorption Spectroscopy.

Determination of Fluorescence Emission Spectrum

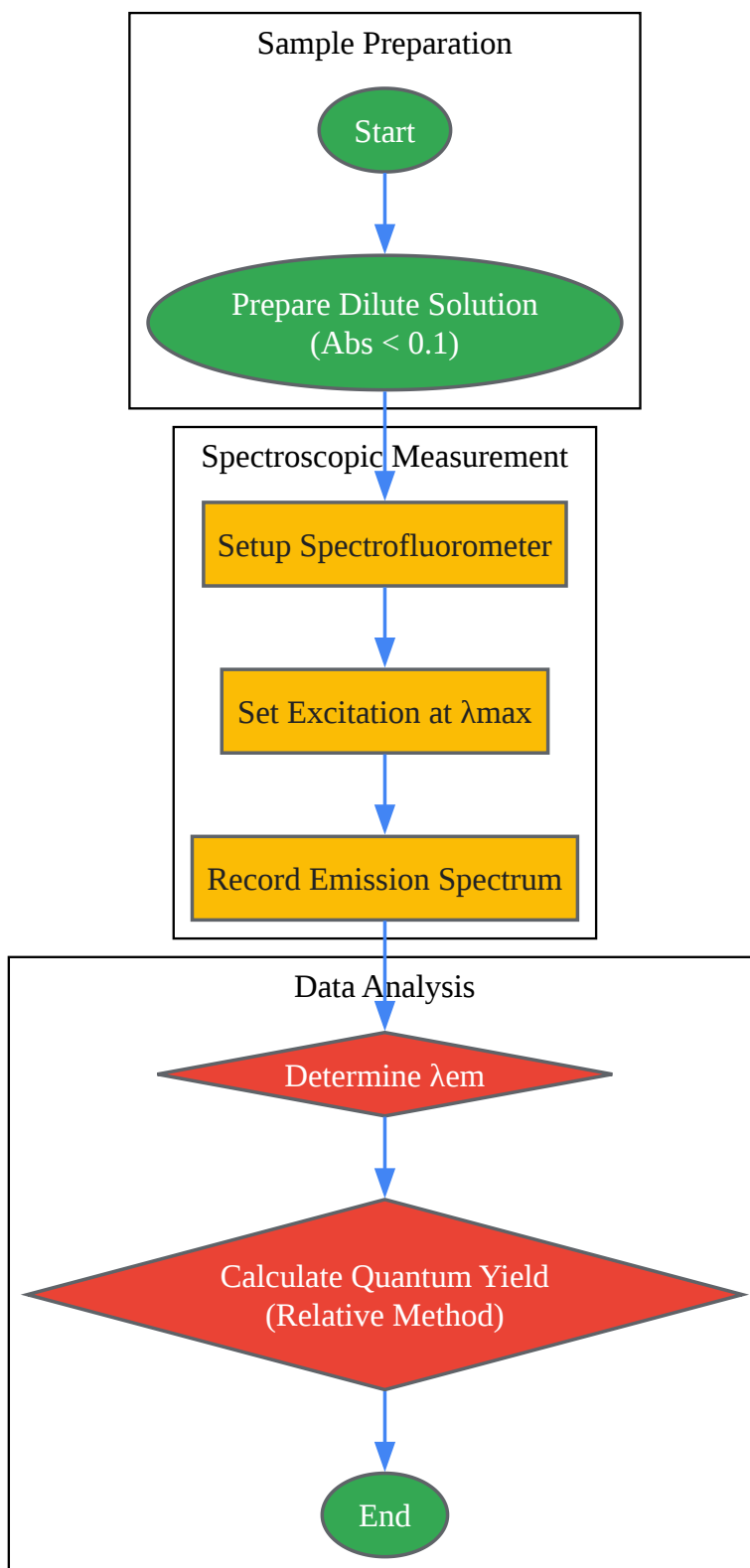
This protocol describes the measurement of the fluorescence emission spectrum to identify the emission maximum (λ_{em}) and relative quantum yield.

4.2.1. Materials and Equipment

- Prepared solutions of **Solvent Red 195**
- Fluorescence spectrophotometer (spectrofluorometer)
- Quartz cuvettes (4-sided polished)
- Reference standard with known quantum yield (e.g., Rhodamine 6G in ethanol)

4.2.2. Procedure

- **Sample Preparation:** Use a dilute solution of **Solvent Red 195** with an absorbance of < 0.1 at the excitation wavelength to avoid inner filter effects.
- **Spectrofluorometer Setup:** Turn on the instrument and allow the lamp to stabilize. Set the excitation wavelength to the λ_{max} determined from the absorption spectrum.
- **Blank Measurement:** Record the emission spectrum of the pure solvent to identify any background fluorescence or Raman scattering peaks.
- **Sample Measurement:** Record the emission spectrum of the **Solvent Red 195** solution over a wavelength range starting just above the excitation wavelength. The peak of this spectrum is the λ_{em} .
- **Quantum Yield Determination (Relative Method):** a. Measure the integrated fluorescence intensity and absorbance at the excitation wavelength for both the **Solvent Red 195** solution and a reference standard. b. Calculate the quantum yield using the formula: $\Phi_{sample} = \Phi_{ref} * (I_{sample} / I_{ref}) * (A_{ref} / A_{sample}) * (n_{sample}^2 / n_{ref}^2)$ where Φ is the quantum yield, I is the integrated intensity, A is the absorbance, and n is the refractive index of the solvent.



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Caption: Workflow for Fluorescence Spectroscopy.

Conclusion

Solvent Red 195 is a commercially significant dye with robust physical properties. While a detailed public record of its quantitative spectral properties is lacking, this guide provides the necessary framework for its comprehensive analysis. The outlined experimental protocols for UV-Visible and fluorescence spectroscopy offer a clear path for researchers to determine the key spectral parameters of **Solvent Red 195**. Such data would be invaluable for optimizing its existing applications and exploring new ones in diverse scientific and technological fields. It is recommended that future work focus on the systematic characterization of this dye in various solvents to build a comprehensive spectral library.

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- To cite this document: BenchChem. [Spectral Properties of Solvent Red 195: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1170886/docs#spectral-properties-of-solvent-red-195-a-technical-guide\]](https://www.benchchem.com/product/b1170886/docs#spectral-properties-of-solvent-red-195-a-technical-guide)

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